

Stability of 1,3,5-Tricaffeoylquinic acid under various conditions

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Compound of Interest

Compound Name: 1,3,5-Tricaffeoylquinic acid

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Stability of 1,3,5-Tricaffeoylquinic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3,5-Tricaffeoylquinic acid (1,3,5-triCQA) is a polyphenolic compound belonging to the family of caffeoylquinic acids (CQAs). These compounds are esters of caffeic acid and quinic acid and are widely distributed in the plant kingdom. Possessing a range of biological activities, including antioxidant, anti-inflammatory, and antiviral properties, 1,3,5-triCQA and its isomers are of significant interest for pharmaceutical and nutraceutical applications. However, the inherent instability of CQAs, particularly those with a higher degree of caffeoyl substitution, presents a considerable challenge in their development as therapeutic agents. This technical guide provides an in-depth overview of the stability of **1,3,5-tricaffeoylquinic acid** under various conditions, drawing upon available data for closely related compounds to infer its stability profile.

General Stability of Caffeoylquinic Acids

The stability of caffeoylquinic acids is influenced by several factors, including the number and position of caffeoyl groups, pH, temperature, and exposure to light. Generally, the stability of CQAs decreases as the number of caffeoyl substitutions increases. Therefore, tri-caffeoylquinic

acids like 1,3,5-triCQA are considered less stable than di-caffeoylquinic acids (diCQAs) and mono-caffeoylquinic acids (mono-CQAs).[1]

Degradation of CQAs can occur through several pathways, including isomerization (acyl migration), hydrolysis to caffeic acid and quinic acid, and oxidation.[2] Neutral and basic pH conditions, as well as elevated temperatures, are known to accelerate these degradation processes.[3]

Stability of 1,3,5-Tricafeoylquinic Acid Under Various Stress Conditions

Direct quantitative stability data for **1,3,5-tricafeoylquinic acid** is limited in the scientific literature. However, by examining the behavior of di-caffeoylquinic acids, such as 3,5-dicafeoylquinic acid (3,5-diCQA), we can infer the stability profile of 1,3,5-triCQA. It is important to note that as a tri-substituted CQA, 1,3,5-triCQA is expected to be even more susceptible to degradation than its di-substituted counterparts.

Influence of pH

Caffeoylquinic acids are most stable under acidic conditions. As the pH increases towards neutral and alkaline conditions, the rate of degradation and isomerization significantly increases.[3] For instance, the degradation of 3,5-diCQA is markedly accelerated at higher pH values.[4]

Table 1: Effect of pH on the Degradation of 3,5-Dicafeoylquinic Acid (as a proxy for **1,3,5-Tricafeoylquinic Acid**)

pH	Degradation Constant (k)	Degradation Half-life (t _{1/2}) in hours
4.69	7.8×10^{-4}	130
7.06	-	-
7.96	-	-
9.22	2.9×10^{-2}	7.50

Data adapted from studies on 3,5-dicaffeoylquinic acid and is intended to be illustrative for the expected behavior of 1,3,5-tricaffeoylquinic acid.[4]

Influence of Temperature

Elevated temperatures significantly accelerate the degradation of di- and tri-caffeoylquinic acids. Storage at room temperature can lead to noticeable degradation, while storage at refrigerated (4°C) or frozen (-20°C) conditions is recommended to maintain stability.[1][3]

Table 2: Thermal Stability of Dicaffeoylquinic Acids in 50% (v/v) Aqueous Methanol over 7 Days (as a proxy for **1,3,5-Tricaffeoylquinic Acid**)

Compound	% Degradation at Room Temperature	% Degradation at 4°C
3,4-diCQA	7.82%	Relatively Stable
3,5-diCQA	7.03%	Relatively Stable
4,5-diCQA	10.08%	Relatively Stable
1,3-diCQA	Decreased	Relatively Stable

Data adapted from studies on dicaffeoylquinic acids.[3]

Influence of Light

Exposure to light can induce isomerization and degradation of caffeoylquinic acids. Therefore, it is crucial to protect solutions and solid samples of **1,3,5-tricaffeoylquinic acid** from light.

Table 3: Photostability of Dicafeoylquinic Acids in 50% (v/v) Aqueous Methanol at Room Temperature over 7 Days (as a proxy for **1,3,5-Tricaffeoylquinic Acid**)

Compound	% Degradation in Transparent Vials
3,4-diCQA	17.44%
3,5-diCQA	14.43%
4,5-diCQA	18.02%
1,3-diCQA	6.89%

Data adapted from studies on dicafeoylquinic acids.[2]

Experimental Protocols

Forced Degradation Study Protocol

Forced degradation studies are essential to understand the degradation pathways and to develop stability-indicating analytical methods. A general protocol for the forced degradation of **1,3,5-tricaffeoylquinic acid** is outlined below. The extent of degradation should ideally be in the range of 5-20%.

1. Preparation of Stock Solution:

- Prepare a stock solution of **1,3,5-tricaffeoylquinic acid** in a suitable solvent (e.g., methanol or 50% aqueous methanol) at a concentration of approximately 1 mg/mL.

2. Acid Hydrolysis:

- Mix equal volumes of the stock solution and 0.1 M hydrochloric acid.
- Incubate the mixture at 60°C for a specified period (e.g., 2, 4, 8, 24 hours).

- At each time point, withdraw an aliquot, neutralize with an equivalent amount of 0.1 M sodium hydroxide, and dilute with the mobile phase for HPLC analysis.

3. Alkaline Hydrolysis:

- Mix equal volumes of the stock solution and 0.1 M sodium hydroxide.
- Incubate the mixture at room temperature, monitoring at shorter time intervals (e.g., 15, 30, 60, 120 minutes) due to the expected rapid degradation.
- At each time point, withdraw an aliquot, neutralize with an equivalent amount of 0.1 M hydrochloric acid, and dilute with the mobile phase for HPLC analysis.

4. Oxidative Degradation:

- Mix equal volumes of the stock solution and 3% hydrogen peroxide.
- Keep the mixture at room temperature and monitor at various time points (e.g., 2, 4, 8, 24 hours).
- At each time point, withdraw an aliquot and dilute with the mobile phase for HPLC analysis.

5. Thermal Degradation:

- Place the solid powder of **1,3,5-tricaffeoylquinic acid** in a hot air oven at a specified temperature (e.g., 80°C) for a defined period.
- Also, subject the stock solution to the same temperature.
- At various time points, dissolve the solid sample in the initial solvent and dilute the liquid sample with the mobile phase for HPLC analysis.

6. Photolytic Degradation:

- Expose the solid powder and the stock solution of **1,3,5-tricaffeoylquinic acid** to a light source that provides both UV and visible light (e.g., a photostability chamber with an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter).

- A control sample should be wrapped in aluminum foil to protect it from light.
- Analyze the samples at appropriate time intervals.

Stability-Indicating HPLC Method

A validated stability-indicating HPLC method is crucial for accurately quantifying the decrease of the parent compound and the formation of degradation products.

Table 4: Example of a Stability-Indicating HPLC Method for Caffeoylquinic Acids

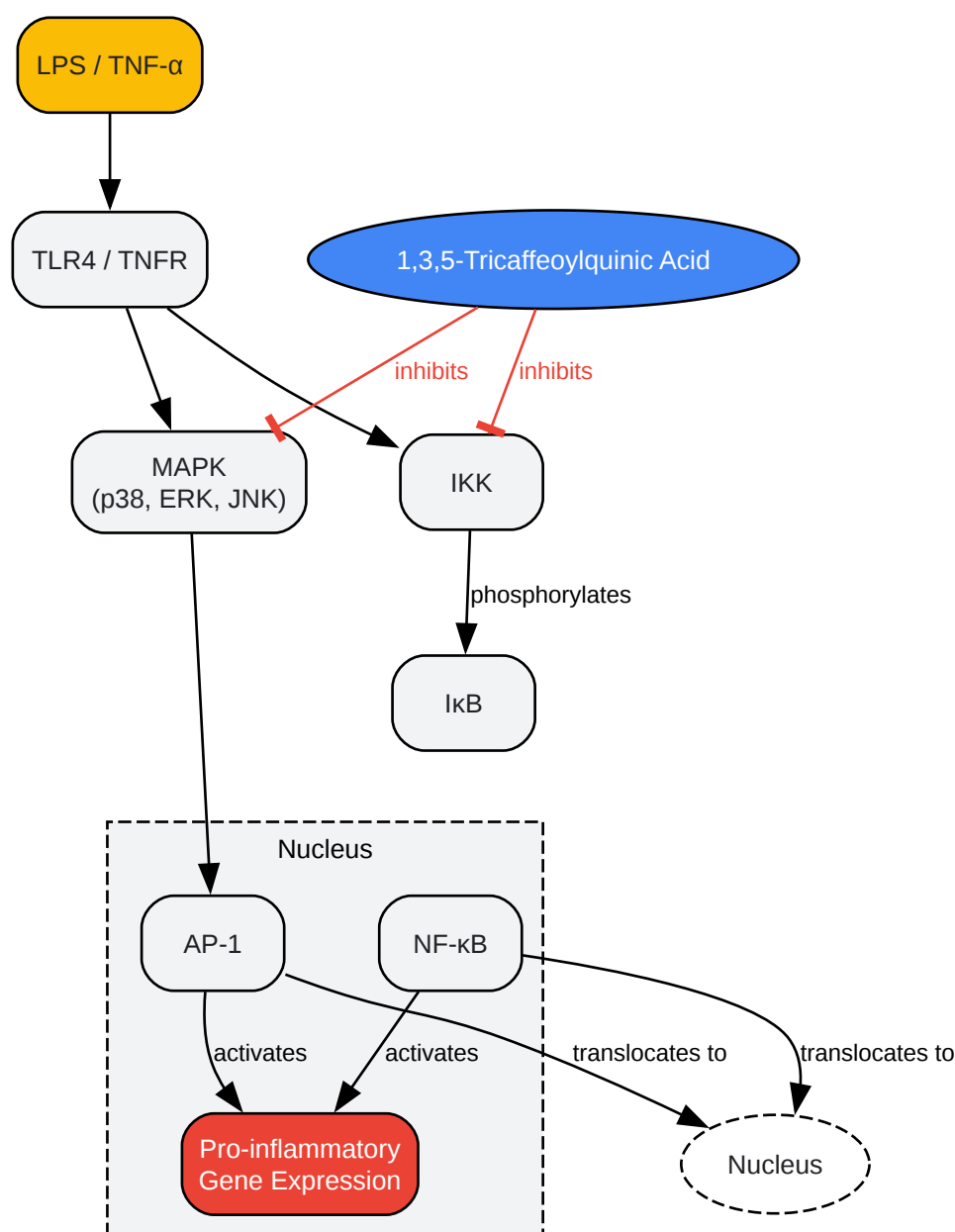
Parameter	Condition
Column	Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	Acetonitrile
Gradient Elution	A linear gradient tailored to separate the parent compound from its degradation products (a shallow gradient is often required for resolving isomers).
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV-Vis Diode Array Detector (DAD) at 325-330 nm
Injection Volume	10 µL
This is a general method and should be optimized and validated for the specific analysis of 1,3,5-tricafeoylquinic acid and its degradation products. [5] [6]	

Signaling Pathways and Mechanisms of Action

While the stability of **1,3,5-tricaffeoylquinic acid** is a critical consideration for its development, its biological activity is the driving force for its investigation. Studies on the closely related isomer, 3,4,5-tricaffeoylquinic acid, have shed light on its mechanisms of action, particularly its anti-inflammatory and antioxidant effects, which are mediated through various signaling pathways.

Anti-inflammatory Signaling

3,4,5-Tricaffeoylquinic acid has been shown to inhibit the production of inflammatory mediators by suppressing the NF- κ B and MAPK signaling pathways.[7][8]

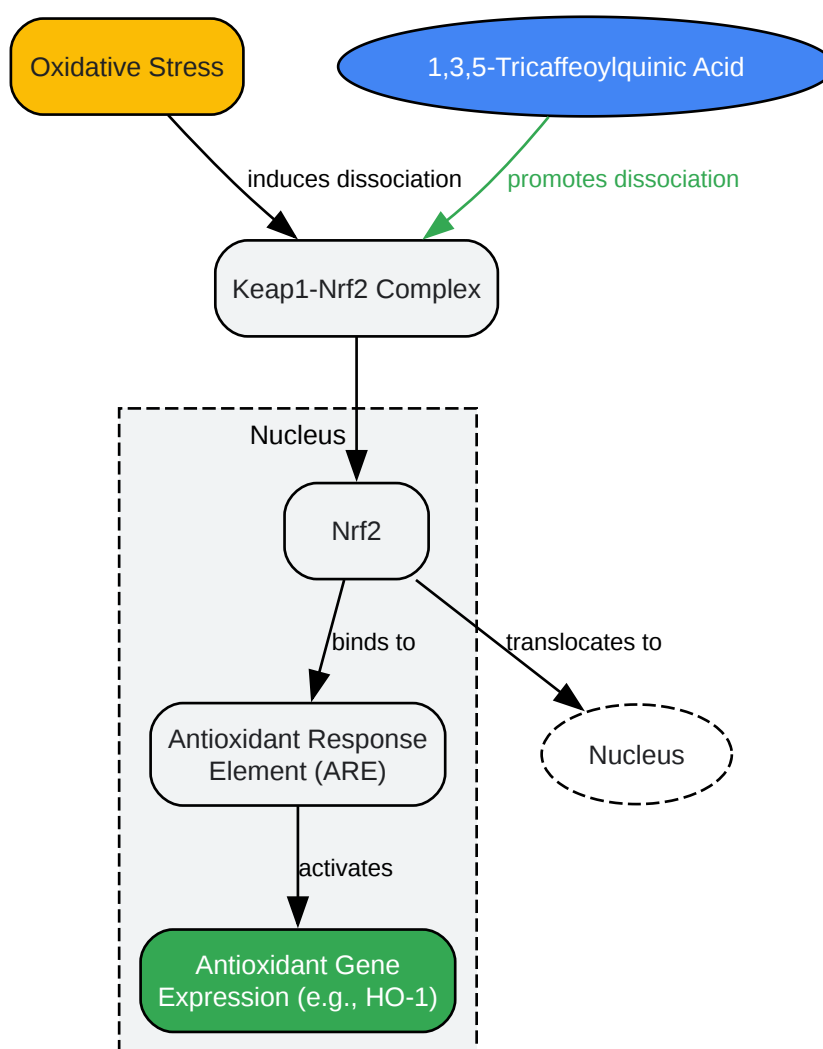


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Caption: Inhibition of MAPK/AP-1 and NF- κ B Signaling by **1,3,5-Tricaffeoylquinic Acid**.

Antioxidant Signaling

The antioxidant effects of caffeoylquinic acids are, in part, mediated by the activation of the Nrf2 signaling pathway. Nrf2 is a transcription factor that regulates the expression of antioxidant and detoxification genes.[9]

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Caption: Activation of the Nrf2 Antioxidant Pathway by **1,3,5-Tricaffeoylquinic Acid**.

Conclusion and Recommendations

1,3,5-Tricaffeoylquinic acid is a promising natural compound with significant biological activities. However, its inherent instability, particularly under neutral to alkaline pH, elevated temperatures, and light exposure, poses a major hurdle for its development. This technical guide, by synthesizing available data on closely related di-caffeoylquinic acids, provides a framework for understanding and mitigating the stability challenges associated with 1,3,5-triCQA.

For researchers, scientists, and drug development professionals working with **1,3,5-tricaffeoylquinic acid**, the following recommendations are crucial:

- **Storage:** Store solid material and solutions at -20°C or below and protect from light at all times.
- **Formulation:** Acidic conditions are preferred for liquid formulations to enhance stability. The use of antioxidants may also be beneficial in preventing oxidative degradation.
- **Analytical Methods:** A validated, stability-indicating HPLC or UPLC method is essential for accurate quantification and for monitoring the formation of degradation products during stability studies.
- **Further Research:** There is a clear need for detailed stability studies specifically on **1,3,5-tricaffeoylquinic acid** to generate quantitative data on its degradation kinetics and pathways under various stress conditions.

By carefully considering these stability aspects, the potential of **1,3,5-tricaffeoylquinic acid** as a therapeutic agent can be more effectively realized.

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